

Ajugasterone C solubility in DMSO and other organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ajugasterone C

Cat. No.: B1665672

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Application Notes and Protocols for Ajugasterone C

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **Ajugasterone C** in various organic solvents, along with protocols for its dissolution and handling. This document is intended to serve as a practical guide for laboratory professionals engaged in research and development.

Product Information

- Compound Name: **Ajugasterone C**
- CAS Number: 23044-80-6
- Molecular Formula: $C_{27}H_{44}O_7$ [1]
- Molecular Weight: 480.63 g/mol [2]
- Description: **Ajugasterone C** is a phytoecdysteroid, a class of naturally occurring steroid hormones in plants.[3] It has been isolated from various plants, including *Leuzea carthamoides*, and is studied for its potential pharmacological effects.[2][4]

Solubility Data

Ajugasterone C is soluble in several organic solvents. While comprehensive quantitative data is limited in publicly available literature, the following table summarizes the known solubility information.

Solvent	Solubility (Qualitative)	Solubility (Quantitative)	Preparation Notes
DMSO (Dimethyl Sulfoxide)	Soluble[2][5]	≥ 4.81 mg/mL (equivalent to 10 mM)	Stock solutions can be prepared at concentrations of 1 mM, 5 mM, and 10 mM.[2][5] To enhance solubility, warming the solution to 37°C and using an ultrasonic bath may be beneficial.[2][5]
Methanol	Soluble	Data not available	Phytoecdysteroids are typically extracted from plant material using methanol or ethanol.
Ethanol	Soluble	Data not available	A common solvent for dissolving phytoecdysteroids.
Acetone	Soluble	Data not available	Mentioned as a potential solvent.
Chloroform	Soluble	Data not available	Mentioned as a potential solvent.
Dichloromethane	Soluble	Data not available	Mentioned as a potential solvent.
Ethyl Acetate	Soluble	Data not available	Mentioned as a potential solvent.

Note: The quantitative solubility in DMSO was calculated based on the provided stock solution preparation data (10 mg of **Ajugasterone C** in 2.0806 mL of DMSO to make a 10 mM solution). The actual maximum solubility may be higher.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

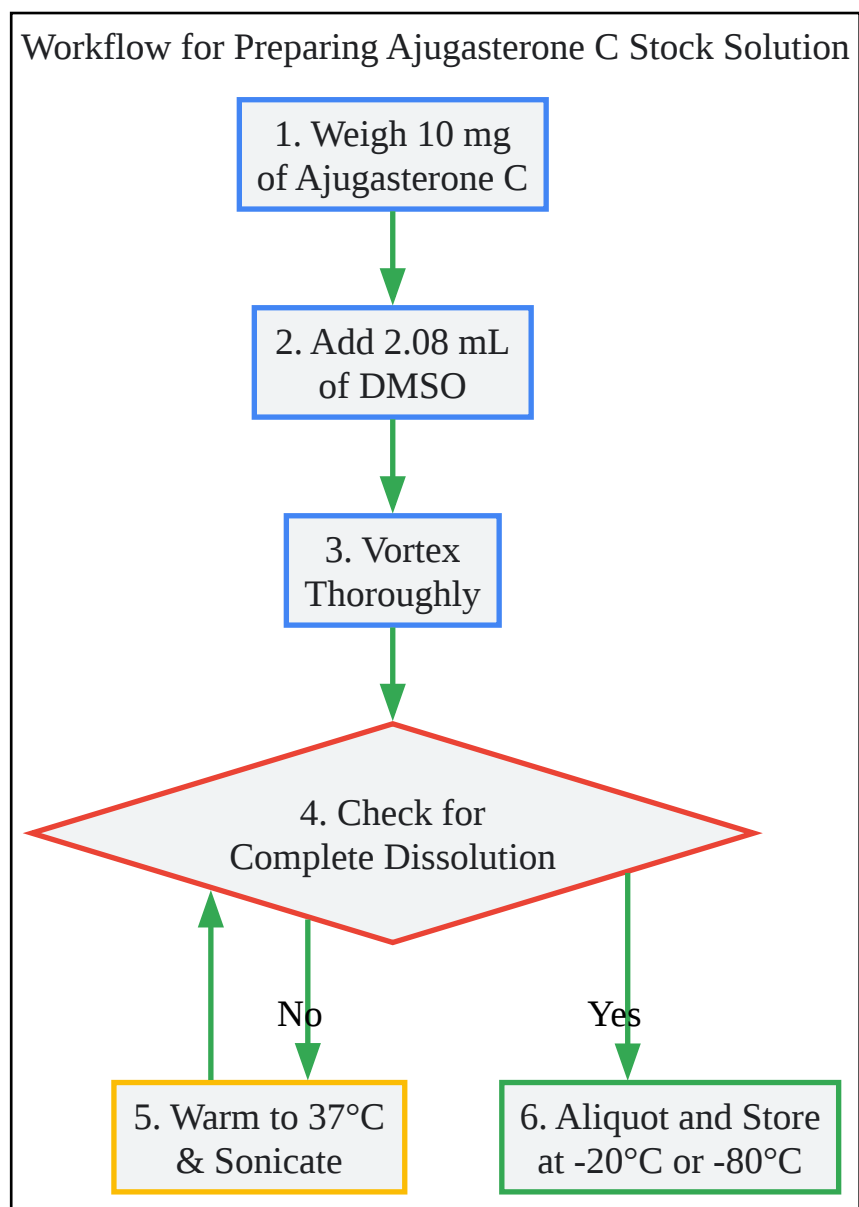
This protocol describes the preparation of a 10 mM stock solution of **Ajugasterone C** in DMSO.

Materials:

- **Ajugasterone C** (solid)
- Anhydrous DMSO
- Vortex mixer
- Warming bath or heat block (optional)
- Ultrasonic bath (optional)
- Sterile, amber glass vials or polypropylene tubes

Procedure:

- Weighing: Accurately weigh 10 mg of **Ajugasterone C** powder and transfer it to a sterile vial.
- Solvent Addition: Add 2.08 mL of anhydrous DMSO to the vial containing the **Ajugasterone C**.[\[2\]](#)[\[5\]](#)
- Dissolution: Tightly cap the vial and vortex the mixture thoroughly.
- Warming and Sonication (Optional): If the compound does not dissolve completely, warm the vial to 37°C for a short period and sonicate in an ultrasonic bath until the solution is clear.[\[2\]](#)[\[5\]](#)
- Storage: Store the stock solution in tightly sealed aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[5\]](#) Avoid repeated freeze-thaw cycles.



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Figure 1. Workflow for preparing a 10 mM stock solution of **Ajugasterone C** in DMSO.

General Protocol for Determining Thermodynamic Solubility (Shake-Flask Method)

This protocol outlines a general procedure for determining the thermodynamic solubility of **Ajugasterone C** in a given solvent.

Materials:

- **Ajugasterone C** (solid)
- Selected organic solvent (e.g., DMSO, ethanol)
- Small glass vials with screw caps
- Orbital shaker or rotator
- Constant temperature incubator or water bath
- Syringe filters (0.22 μm or 0.45 μm , compatible with the solvent)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrument.

Procedure:

- **Preparation:** Add an excess amount of **Ajugasterone C** to a series of vials. The exact amount should be more than what is expected to dissolve.
- **Solvent Addition:** Add a precise volume of the selected solvent to each vial.
- **Equilibration:** Tightly seal the vials and place them on an orbital shaker in a constant temperature incubator (e.g., 25°C or 37°C). Allow the mixture to equilibrate for a sufficient period (typically 24-72 hours) to ensure saturation.
- **Phase Separation:** After equilibration, let the vials stand undisturbed to allow the undissolved solid to settle.
- **Sampling:** Carefully withdraw a sample from the supernatant of each vial using a syringe.
- **Filtration:** Immediately filter the sample through a syringe filter to remove any undissolved particles. This step is critical to prevent artificially high solubility measurements.

- Dilution: Dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the concentration of **Ajugasterone C** in the diluted samples using a validated HPLC method or another suitable quantitative technique.
- Calculation: Calculate the solubility of **Ajugasterone C** in the solvent based on the measured concentration and the dilution factor.

Shake-Flask Method for Solubility Determination

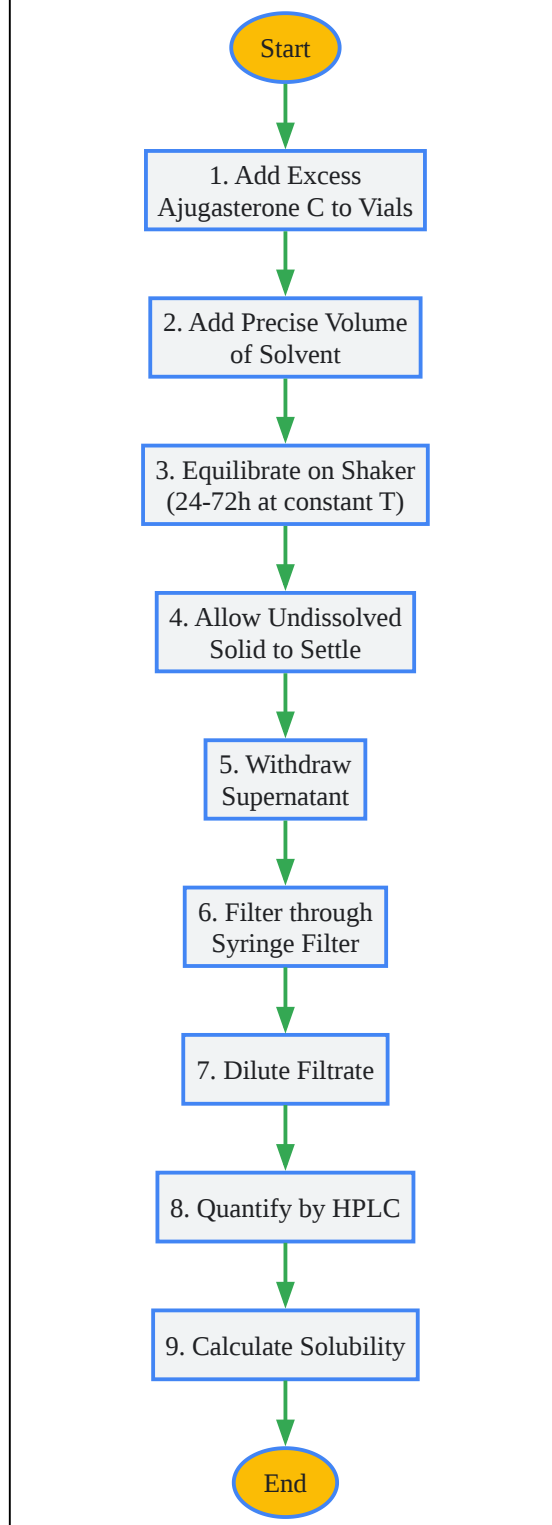
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Figure 2. Experimental workflow for determining the thermodynamic solubility of **Ajugasterone C**.

Handling and Storage Recommendations

- Solid Compound: Store solid **Ajugasterone C** at $<+8^{\circ}\text{C}$ in a dry, dark place.
- Stock Solutions: As previously mentioned, store stock solutions in DMSO at -20°C for short-term and -80°C for long-term use.[\[2\]](#)[\[5\]](#)
- Aqueous Solutions: When preparing aqueous solutions from a DMSO stock, it is recommended to make them fresh for each experiment. Avoid storing aqueous solutions for more than one day to prevent precipitation and degradation.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling **Ajugasterone C** and organic solvents.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.

Disclaimer: This information is intended for research use only and is not for human or veterinary use. The protocols provided are general guidelines and may require optimization for specific experimental needs.

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References

- 1. Ajugasterone C | C₂₇H₄₄O₇ | CID 441826 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. glpbio.com [glpbio.com]

- 3. CAS 23044-80-6: Ajugasterone C | CymitQuimica [cymitquimica.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. glpbio.com [glpbio.com]
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